

# Initial Characterization of ETH 157 in Biological Systems: A Technical Guide

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## Compound of Interest

Compound Name: ETH 157

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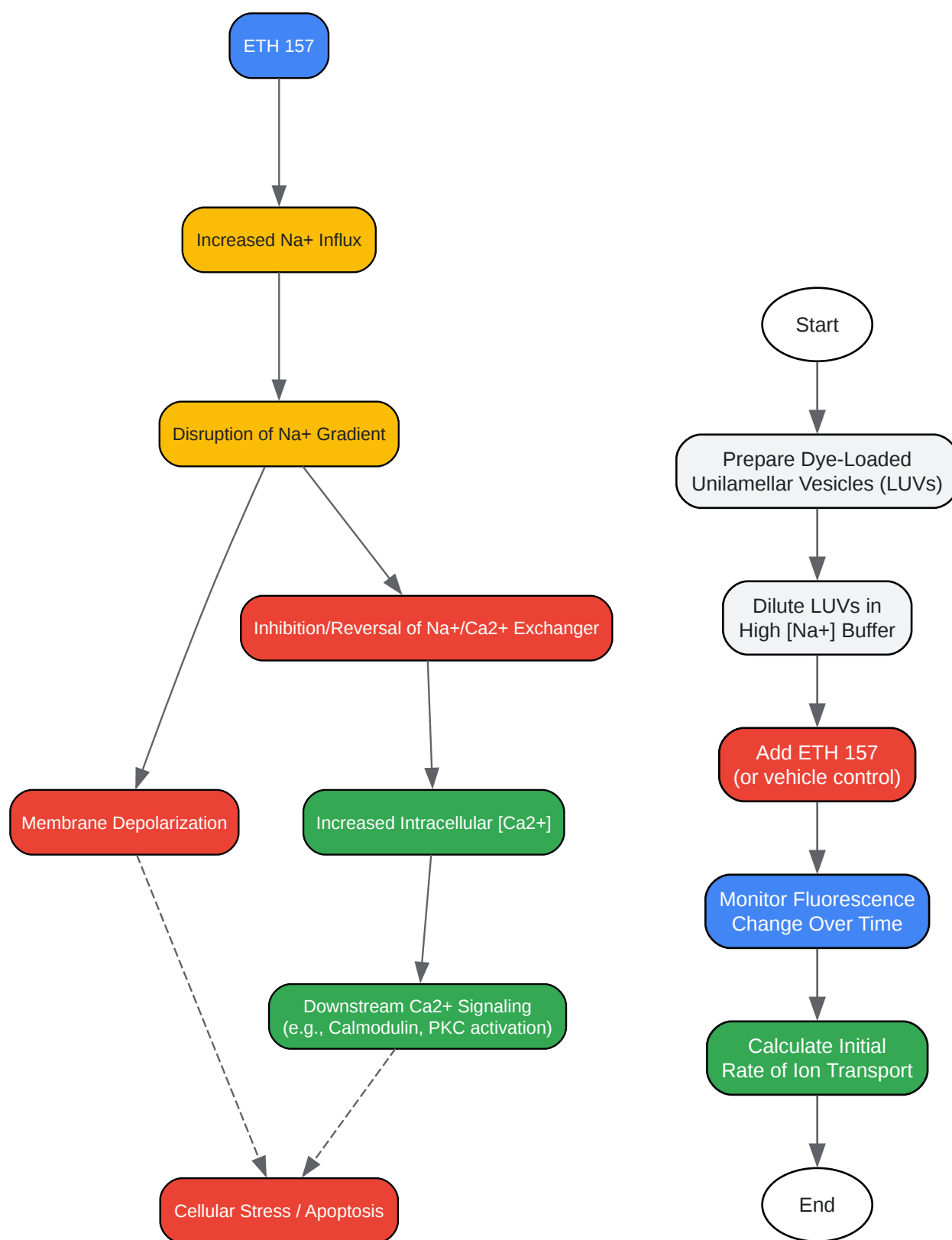
Disclaimer: Publicly available research on the specific biological effects of **ETH 157** (also known as Sodium Ionophore II) is limited. This guide provides a comprehensive overview of its known function as a sodium ionophore and extrapolates its likely biological effects based on the established principles of ionophore activity. The experimental protocols and quantitative data presented are generalized from studies on similar ionophores and should be adapted and verified for **ETH 157**-specific research.

## Introduction to ETH 157

**ETH 157** is a synthetic, neutral ionophore with high selectivity for sodium ions ( $\text{Na}^+$ )[1][2]. Its chemical name is N,N'-Dibenzyl-N,N'-diphenyl-1,2-phenylenedioxydiacetamide. In biological systems, its primary function is to transport sodium ions across lipid membranes, thereby disrupting the natural sodium concentration gradients maintained by the cell.[3] Such ionophores are valuable tools in cell physiology research for modulating intracellular ion concentrations and studying the downstream effects on cellular processes.[3][4]

## Mechanism of Action

**ETH 157** functions as a "carrier" ionophore. It is a lipid-soluble molecule that reversibly binds to a sodium ion, shields its charge, and shuttles it across the hydrophobic lipid bilayer of a cell membrane.[3][5] This transport is a form of facilitated diffusion and does not require cellular energy. The process effectively increases the permeability of the membrane to sodium ions.



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